

Personal protective equipment for handling 2-Bromo-4,5-difluorophenylacetic acid

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Compound of Interest

Compound Name: 2-Bromo-4,5-difluorophenylacetic acid

Cat. No.: B1274928

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Essential Safety and Handling Guide for 2-Bromo-4,5-difluorophenylacetic Acid

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **2-Bromo-4,5-difluorophenylacetic acid**. It outlines the necessary personal protective equipment (PPE), operational procedures, and disposal plans to ensure safe laboratory practices.

Hazard Identification and Physical Properties

2-Bromo-4,5-difluorophenylacetic acid is a compound that requires careful handling due to its hazardous properties. It is harmful if inhaled, comes into contact with the skin, or is swallowed.^[1] It is known to cause skin and serious eye irritation, and may also cause respiratory irritation.^{[1][2]}

Property	Value	Source
Molecular Formula	C8H5BrF2O2	[1]
Molecular Weight	251.025 g/mol	[1]
Appearance	Solid, Off-white	[1]
Boiling Point	313.0±37.0 °C at 760 mmHg	[1]
Flash Point	143.1±26.5 °C	[1]
Density	1.8±0.1 g/cm3	[1]
Water Solubility	Slightly soluble in water	[1]

Operational Plan: Handling and Personal Protective Equipment

A thorough risk assessment should be conducted before handling **2-Bromo-4,5-difluorophenylacetic acid**. The following procedures and PPE are mandatory to minimize exposure and ensure safety.

Engineering Controls:

- Fume Hood: All work with this compound, especially when generating dust or vapors, must be conducted in a certified chemical fume hood to prevent inhalation of harmful substances. [3][4][5]
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation. [5]

Personal Protective Equipment (PPE): Standard laboratory PPE is required at all times when handling this chemical. [6][7]

- Eye and Face Protection: Chemical safety goggles are required. [8] If there is a splash hazard, a face shield should be worn in addition to goggles. [4][7]
- Skin Protection:

- Gloves: Chemical-resistant gloves, such as nitrile gloves, are necessary.[8] Always inspect gloves for any signs of degradation or puncture before use.
- Lab Coat: A lab coat or a chemical-resistant apron must be worn to protect from skin contact.[6][8]
- Respiratory Protection: If working outside of a fume hood or if dust generation is unavoidable, a NIOSH-approved respirator is required.[9] Users must be properly fit-tested and trained in respirator use.
- Footwear: Closed-toe shoes are mandatory in the laboratory.[8]

Handling Procedures:

- Preparation: Before starting work, ensure all necessary PPE is worn correctly and the fume hood is functioning properly.
- Weighing: If weighing the solid compound, do so in a fume hood or a ventilated balance enclosure to avoid inhaling dust.
- Dissolving: When dissolving the compound, add it slowly to the solvent. If diluting an acid, always add acid to water, never the other way around.[4][7]
- Heating: Avoid heating the compound unless necessary. If heating is required, do so in a controlled manner within the fume hood.
- Post-Handling: After handling, wash hands thoroughly with soap and water.[4][7] Decontaminate the work area and any equipment used.

Emergency Procedures

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing.[1] Seek medical attention if irritation persists.[1]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.

- Inhalation: Move the victim to fresh air and keep them at rest in a position comfortable for breathing.[1][2] If the victim is not breathing, provide artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water. Seek immediate medical attention.
- Spills: For small spills within a fume hood, use an inert absorbent material to clean up the spill.[3] For larger spills, evacuate the area and contact the institution's Environmental Health and Safety (EHS) department.[3]

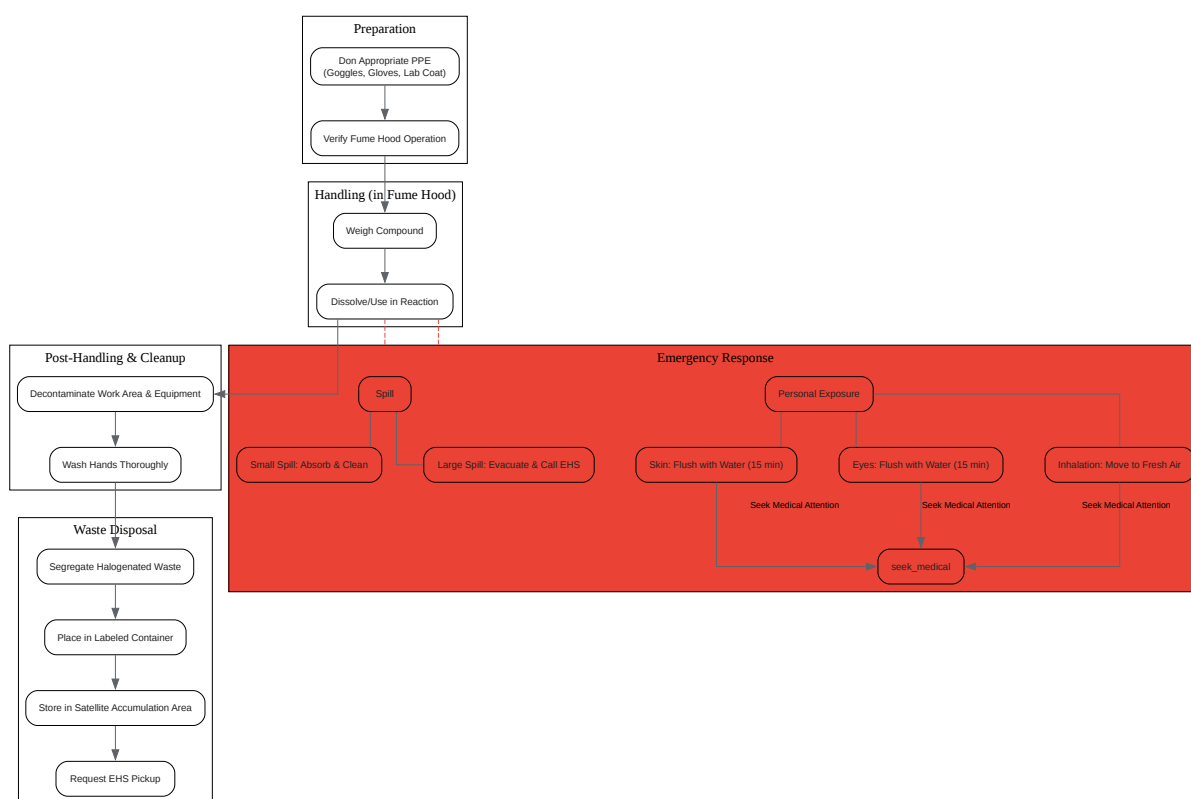
Disposal Plan

2-Bromo-4,5-difluorophenylacetic acid is a halogenated organic compound and must be disposed of as hazardous waste.[3][10]

Step-by-Step Disposal Procedure:

- Waste Segregation: Do not mix halogenated waste with non-halogenated waste to avoid costly and complex disposal procedures.[11][12]
- Waste Container: Use a designated and properly labeled hazardous waste container for halogenated organic compounds.[10][11] The container should be made of a compatible material, such as polyethylene, and have a secure screw-top cap.[13]
- Labeling: Label the waste container with "Hazardous Waste," the full chemical name "**2-Bromo-4,5-difluorophenylacetic acid**," and any other components of the waste stream with their approximate percentages.[3][11]
- Storage: Store the waste container in a designated satellite accumulation area.[3] The container must be kept closed at all times except when adding waste.[3][10][11]
- Disposal Request: When the container is nearly full, contact your institution's EHS department to arrange for pickup and disposal.[3]

Workflow for Handling 2-Bromo-4,5-difluorophenylacetic Acid



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Caption: Workflow for handling **2-Bromo-4,5-difluorophenylacetic acid**.

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